

Characterization of Rhodinyl Acetate as a Certified Reference Material: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Rhodinyl acetate*

Cat. No.: *B085566*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the characterization of **rhodinyl acetate** as a Certified Reference Material (CRM). It details the analytical methods for establishing its purity and identity, compares its performance with other relevant standards, and presents supporting experimental data and protocols for its certification.

Introduction to Rhodinyl Acetate

Rhodinyl acetate (CAS No. 141-11-7) is an organic ester with a characteristic fresh, rose-like odor, making it a valuable ingredient in the fragrance and flavor industries.^{[1][2]} As a Certified Reference Material, it serves as a high-purity standard for analytical method validation, quality control, and research and development in cosmetics, food science, and pharmaceutical analysis. Its chemical formula is $C_{12}H_{22}O_2$ and it has a molecular weight of 198.30 g/mol .^[3]

Physicochemical Properties

The fundamental properties of **rhodinyl acetate** are critical for its use as a reference material. These properties are meticulously measured and verified during the certification process.

Property	Value	Reference
Appearance	Colorless to pale yellow liquid	[1]
Purity	≥ 98.0%	[1]
Specific Gravity	0.89400 to 0.90400 @ 25.00 °C	[4] [5]
Refractive Index	1.45100 to 1.45700 @ 20.00 °C	[4] [5]
Boiling Point	256.4 °C at 760 mmHg (estimated)	[6]
Flash Point	96.11 °C (205.00 °F) TCC	[4] [5]
Solubility	Soluble in alcohol and oils, limited in water	[1]

Purity Determination and Impurity Profiling

The certification of **rhodinyl acetate** as a CRM necessitates a thorough assessment of its purity using a mass balance approach, which is considered a high-precision method for purity determination.[\[7\]](#) This involves the independent quantification of the main component, organic impurities, water content, and non-volatile impurities.

Hypothetical Purity Assignment for a CRM Batch

Parameter	Method	Result	Uncertainty (k=2)
Purity by GC-FID	Gas Chromatography- Flame Ionization Detection	99.85%	0.10%
Water Content	Karl Fischer Titration	0.05%	0.01%
Non-Volatile Impurities	Gravimetry	< 0.01%	-
Organic Impurities	GC-MS	0.10%	0.03%
Assigned Purity (Mass Balance)	-	99.80%	0.11%

Note: The data in this table is representative and intended to illustrate the characterization process.

Comparison with Alternative Reference Materials

While a direct CRM-to-CRM comparison for **rhodinyl acetate** is not readily available, a comparison can be made between a certified **rhodinyl acetate** and other non-certified, analytical grade standards.

Feature	Rhodinyl Acetate CRM	Analytical Grade Rhodinyl Acetate	Other Rose Esters (e.g., Citronellyl Acetate)
Traceability	Metrologically traceable to SI units.	Not traceable.	Varies by supplier.
Certified Purity	Yes, with a detailed certificate of analysis and uncertainty statement.	Purity stated, but not certified.	Often provided with a typical purity range.
Impurity Profile	Characterized and quantified.	Major impurities may be listed.	Generally not detailed.
Intended Use	Quantitative analysis, method validation, instrument calibration.	General laboratory use, qualitative analysis.	Primarily for fragrance formulation and research.
Regulatory Compliance	Meets requirements for high-stakes applications (e.g., pharma QC).	May not meet stringent regulatory requirements.	Compliance with industry standards (e.g., IFRA). ^[8]

Experimental Protocols

Detailed methodologies are crucial for the transparent and reproducible characterization of a CRM.

Purity Determination by Gas Chromatography (GC-FID)

- Instrument: Agilent 7890B GC system with FID detector.
- Column: DB-5ms (30 m x 0.25 mm, 0.25 µm film thickness).
- Injector Temperature: 250 °C.
- Detector Temperature: 300 °C.

- Oven Program: Initial temperature 60 °C, hold for 2 min, ramp to 280 °C at 10 °C/min, hold for 5 min.
- Carrier Gas: Helium at a constant flow of 1.2 mL/min.
- Injection Volume: 1 µL (split ratio 50:1).
- Quantification: Area normalization method, with relative correction factors for identified impurities.

Identification of Organic Impurities by GC-Mass Spectrometry (GC-MS)

- Instrument: GC-MS system (e.g., Agilent 6890N GC with 5973N MS detector).
- Column: J&W DB-624 capillary column (60 m × 0.32 mm × 0.25 µm).[\[7\]](#)
- MS Conditions: Electron ionization (EI) mode at 70 eV. Mass range scanned from m/z 35 to 500.
- Identification: Comparison of mass spectra with reference libraries (e.g., NIST).

Water Content by Karl Fischer Titration

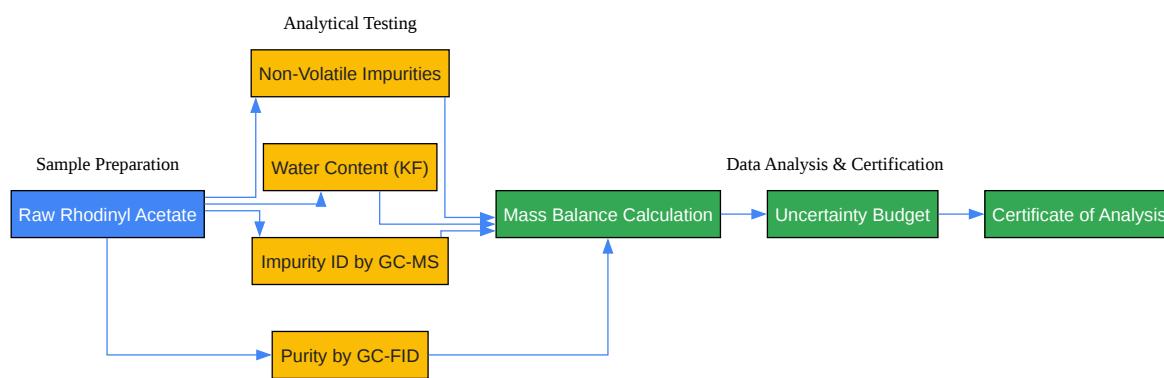
- Method: Coulometric Karl Fischer titration.
- Apparatus: Metrohm 831 KF Coulometer or equivalent.
- Sample Amount: Approximately 1 g, accurately weighed.
- Procedure: The sample is injected into the titration cell containing the Karl Fischer reagent. The water content is determined electrochemically.

Non-Volatile Impurities by Gravimetry

- Procedure: A known amount of the **rhodinyl acetate** sample (e.g., 5 g) is accurately weighed into a tared dish. The sample is heated in an oven at 105 °C until a constant weight

is achieved. The residue is weighed, and the percentage of non-volatile impurities is calculated.

Visualizing the Certification Workflow and Comparison Workflow for CRM Characterization



[Click to download full resolution via product page](#)

Caption: Workflow for the characterization of **rhodinyl acetate** as a CRM.

Comparison of Reference Material Grades



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 141-11-7: rhodinyl acetate | CymitQuimica [cymitquimica.com]
- 2. RHODINYL ACETATE | 141-11-7 [amp.chemicalbook.com]
- 3. Rhodinyl acetate | C12H22O2 | CID 8833 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. rhodinyl acetate, 141-11-7 [thegoodsentscompany.com]
- 5. rhodinyl acetate, 141-11-7 [perflavyry.com]
- 6. Rhodinyl acetate | lookchem [lookchem.com]
- 7. mdpi.com [mdpi.com]
- 8. fraterworks.com [fraterworks.com]
- To cite this document: BenchChem. [Characterization of Rhodinyl Acetate as a Certified Reference Material: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b085566#characterization-of-rhodinyl-acetate-as-a-certified-reference-material>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com